

Measuring Flagellin-Induced Cytokine Production In Vitro: Application Notes and Protocols

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Compound of Interest

Compound Name: FLAGELLIN

Cat. No.: B1172586

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Audience: Researchers, scientists, and drug development professionals.

Introduction

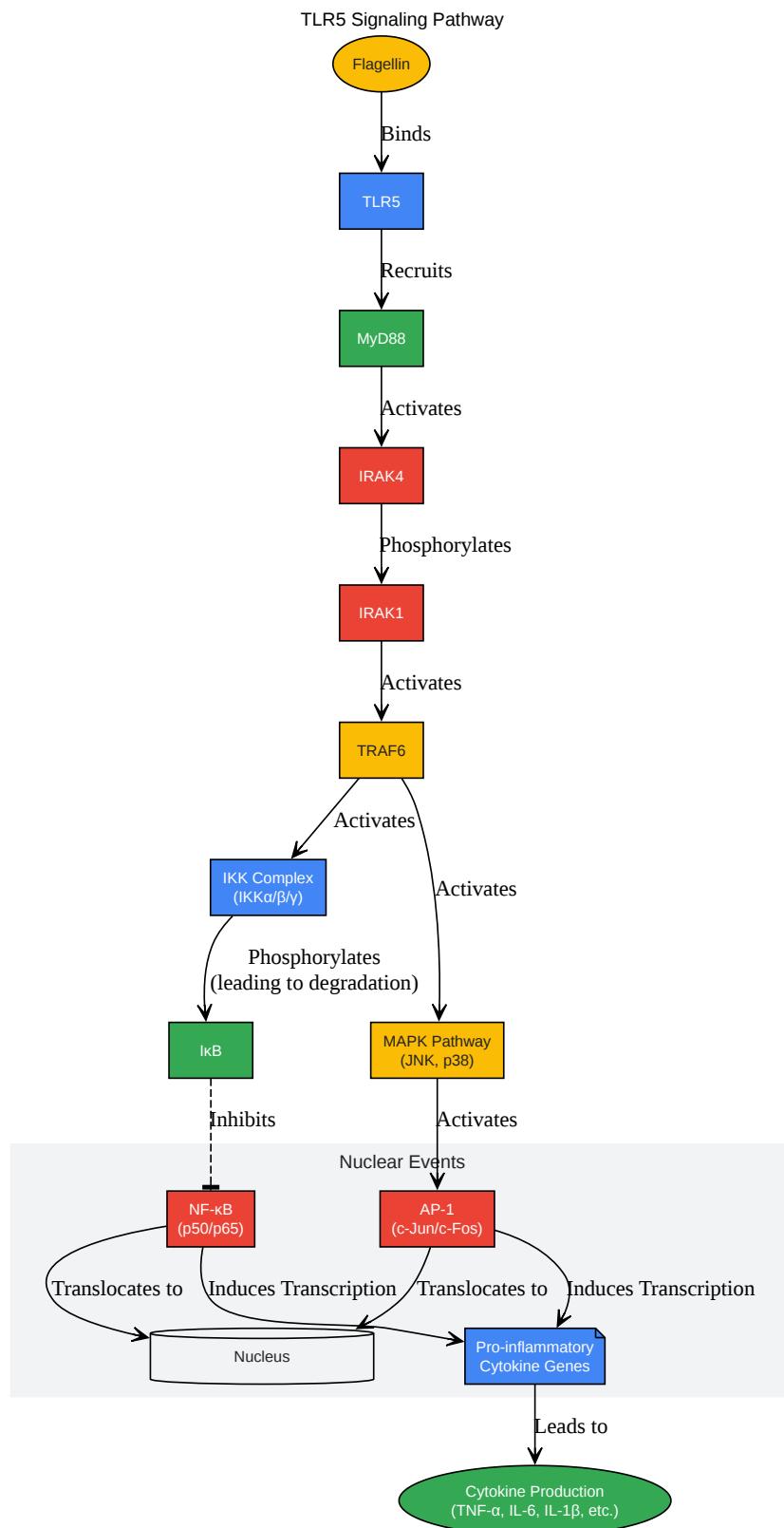
Flagellin, the principal protein component of bacterial flagella, is a potent activator of the innate immune system. It is recognized by Toll-like receptor 5 (TLR5), a pattern recognition receptor expressed on the surface of various immune cells, including monocytes, macrophages, and dendritic cells, as well as non-immune cells like intestinal epithelial cells.^{[1][2][3]} The interaction between **flagellin** and TLR5 triggers a signaling cascade that leads to the production and secretion of a variety of pro-inflammatory cytokines and chemokines.^{[1][4]} This response is a critical component of the host's first-line defense against bacterial infections.

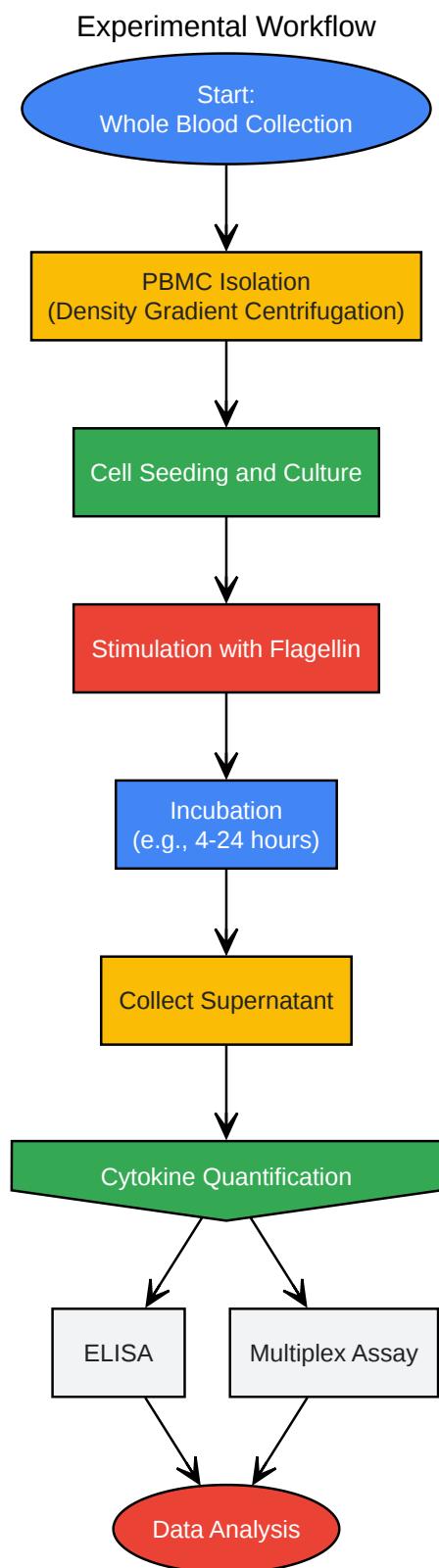
This document provides detailed protocols for in vitro assays to measure **flagellin**-induced cytokine production in human Peripheral Blood Mononuclear Cells (PBMCs). It also includes an overview of the TLR5 signaling pathway and expected cytokine profiles following **flagellin** stimulation.

TLR5 Signaling Pathway

Flagellin binding to TLR5 initiates a MyD88-dependent signaling pathway.^{[1][5][6]} This cascade involves the recruitment of adaptor proteins and kinases, ultimately leading to the

activation of transcription factors such as NF-κB and AP-1. These transcription factors then drive the expression of genes encoding pro-inflammatory cytokines.[6][7]





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